An In-depth Technical Guide to Key Aminomethoxybenzoate Intermediates in Pharmaceutical Development

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl 3-(aminomethyl)-4-methoxybenzoate*
CAS No.:	*771579-95-4*
Cat. No.:	*B13619481*

Get Quote

A Senior Application Scientist's Field-Proven Guide for Researchers, Scientists, and Drug Development Professionals

Introduction and Clarification of Compound Identity

In the landscape of pharmaceutical synthesis, precision in chemical nomenclature is paramount. The query for "**Methyl 3-(aminomethyl)-4-methoxybenzoate**" specifies a compound with an aminomethyl group (-CH2NH2) attached to the benzene ring. However, a comprehensive search of chemical databases and supplier catalogs reveals that this specific structure is not a commonly referenced or commercially available intermediate.

It is highly probable that the intended subjects of interest are two closely related and widely utilized structural isomers, which are pivotal building blocks in medicinal chemistry:

- Methyl 3-amino-4-methoxybenzoate (CAS RN: 24812-90-6)[1][2][3][4][5][6][7][8]

© 2026 BenchChem. All rights reserved.

- Methyl 4-amino-3-methoxybenzoate (CAS RN: 41608-64-4)[9][10][11][12]

These molecules possess an amino group (-NH2) directly attached to the aromatic ring, and their distinct substitution patterns offer different strategic advantages in the synthesis of complex pharmaceutical agents. This guide will provide an in-depth technical overview of both of these critical intermediates, focusing on their synthesis, properties, applications, and handling, thereby empowering researchers to effectively integrate them into their drug discovery workflows.

Physicochemical Properties: A Comparative Overview

The physical and chemical properties of these isomers are foundational to their handling, reaction setup, and purification. Below is a summary of their key characteristics, compiled from authoritative sources.[2][3][11][12]

Property	Methyl 3-amino-4-methoxybenzoate	Methyl 4-amino-3-methoxybenzoate
CAS Number	24812-90-6[1][2][3][4][5][6][7][8]	41608-64-4[9][10][11][12]
Molecular Formula	C9H11NO3[2][3]	C9H11NO3[9][12]
Molecular Weight	181.19 g/mol [2]	181.19 g/mol [11][12]
Appearance	White to gray to brown powder/crystal[1]	White to light yellow/orange powder/crystal
Melting Point	82-87 °C	127-131 °C
IUPAC Name	methyl 3-amino-4-methoxybenzoate[3]	methyl 4-amino-3-methoxybenzoate[12]
Common Synonyms	3-Amino-p-anisic Acid Methyl Ester[1][2]	4-Amino-3-methoxybenzoic Acid Methyl Ester[12]

Synthesis and Mechanistic Insights

© 2026 BenchChem. All rights reserved.

The synthesis of these isomers typically involves standard, yet robust, organic transformations. The choice of starting material and reaction sequence is dictated by the desired substitution pattern.

Route 1: Synthesis of Methyl 4-amino-3-methoxybenzoate

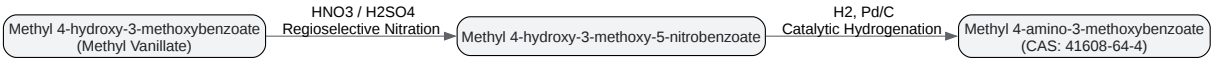
A common and efficient pathway to this isomer begins with vanillic acid (4-hydroxy-3-methoxybenzoic acid), a readily available natural product. The synthesis involves two key transformations: nitration followed by reduction.

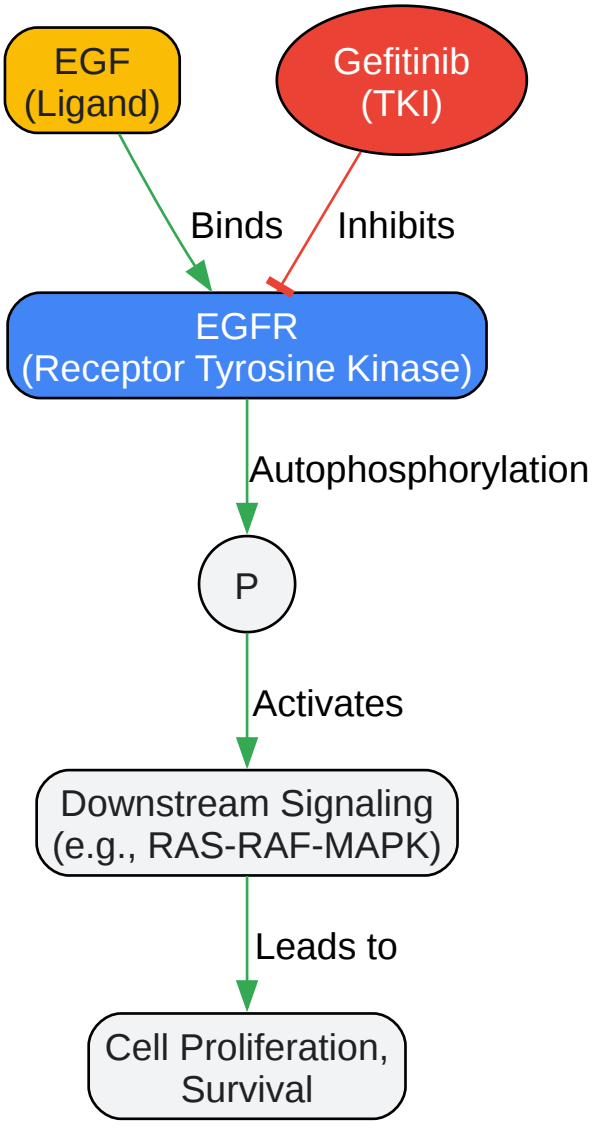
Experimental Protocol: Nitration and Reduction

- Nitration: Vanillic acid is first esterified to methyl vanillate. The subsequent nitration is regioselective due to the directing effects of the hydroxyl and methoxy groups.
- Reduction: The resulting nitro-compound is then reduced to the corresponding amine. Catalytic hydrogenation is a clean and effective method for this step.

The causality behind this sequence is crucial: performing nitration on the free acid can lead to lower yields and purification challenges. Esterification at the outset provides a more stable substrate for the subsequent steps.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 3-Amino-4-methoxybenzoate | 24812-90-6 | TCI EUROPE N.V. [tcichemicals.com]
- 2. Methyl-3-amino-4-methoxybenzoate | 24812-90-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. Methyl 3-Amino-4-methoxybenzoate | C9H11NO3 | CID 2734814 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 24812-90-6|Methyl 3-amino-4-methoxybenzoate|BLD Pharm [bldpharm.com]
- 5. Methyl 3-amino-4-methoxybenzoate | 24812-90-6 [chemicalbook.com]
- 6. 24812-90-6 Cas No. | Methyl 3-amino-4-methoxybenzoate | Matrix Scientific [matrixscientific.com]
- 7. Methyl 3-Amino-4-methoxybenzoate | 24812-90-6 | TCI AMERICA [tcichemicals.com]
- 8. PubChemLite - Methyl 3-amino-4-methoxybenzoate (C9H11NO3) [pubchemlite.lcsb.uni.lu]
- 9. Methyl 4-amino-3-methoxybenzoate | 41608-64-4 [sigmaaldrich.com]
- 10. Methyl 4-amino-3-methoxybenzoate | 41608-64-4 [sigmaaldrich.com]
- 11. anaxlab.com [anaxlab.com]
- 12. Methyl 4-amino-3-methoxybenzoate | C9H11NO3 | CID 602411 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Key Aminomethoxybenzoate Intermediates in Pharmaceutical Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13619481/docs#an-in-depth-technical-guide-to-key-aminomethoxybenzoate-intermediates-in-pharmaceutical-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.